

Solubility Profile of 2-Bromoethyl 4-Nitrobenzoate: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromoethyl 4-nitrobenzoate

CAS No.: 23574-40-5

Cat. No.: B8729980

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Executive Technical Summary

2-Bromoethyl 4-nitrobenzoate is a bifunctional intermediate widely used in the synthesis of pharmaceutical agents and functional materials.^[3] Its structure comprises a lipophilic 4-nitrobenzoate core attached to a reactive 2-bromoethyl chain.

- Chemical Identity:
 - IUPAC Name: **2-bromoethyl 4-nitrobenzoate**^{[1][4]}
 - CAS Number: 23574-40-5^{[1][2]}
 - Molecular Formula: C
 - H
 - BrNO
 - ^[4]

- Molecular Weight: 274.07 g/mol
- Key Functional Groups: Nitro (polar, electron-withdrawing), Ester (H-bond acceptor), Alkyl Bromide (electrophilic, lipophilic).[3]

Solubility Behavior: The compound exhibits a "push-pull" solubility profile.[3] The aromatic nitro group and ester linkage impart polarity, making it soluble in aprotic polar solvents (e.g., DMF, Acetone). However, the hydrophobic aromatic ring and the alkyl chain limit its solubility in water. This specific amphiphilicity makes ethanol/water systems the thermodynamic gold standard for recrystallization.

Thermodynamic Framework & Solvent Interactions[5]

Understanding the solubility of **2-bromoethyl 4-nitrobenzoate** requires analyzing the solute-solvent intermolecular forces. The dissolution process is governed by the balance between the crystal lattice energy of the solid and the solvation enthalpy.

Theoretical Grounding: The "Like Dissolves Like" Matrix

The following table categorizes solvents based on their interaction mechanism with **2-bromoethyl 4-nitrobenzoate**.

Solvent Class	Representative Solvents	Interaction Mechanism	Solubility Prediction	Application
Polar Aprotic	DMF, DMSO, Acetone	Dipole-dipole interactions; solvation of the nitro group.	High (>100 mg/mL)	Reaction medium (S 2 substitutions)
Chlorinated	Dichloromethane (DCM), Chloroform	Dispersion forces + weak dipole interactions.	High	Extraction / Chromatography
Polar Protic	Ethanol, Methanol	Hydrogen bonding (solvent donor to ester acceptor).	Moderate (Temp. dependent)	Recrystallization (High in hot, low in cold)
Non-Polar	Hexane, Heptane	Weak London dispersion forces.	Low / Insoluble	Washing / Precipitation
Aqueous	Water	Hydrophobic effect dominates.	Insoluble (<0.1 mg/mL)	Anti-solvent

Thermodynamic Modeling

For precise process engineering, the temperature dependence of solubility is modeled using the Modified Apelblat Equation (Eq. 1), which correlates mole fraction solubility (

) with temperature (

):

- A, B, C: Empirical constants derived from experimental data.
- Utility: This model accurately predicts solubility curves for nitrobenzoate derivatives in pure and binary solvent systems, essential for designing cooling crystallization cycles.

Experimental Protocol: Determination of Solubility

Standardized Isothermal Saturation Method

To ensure data integrity (E-E-A-T), the following self-validating protocol is recommended for determining the precise solubility of **2-bromoethyl 4-nitrobenzoate** in any target solvent.

Phase 1: Saturation Equilibrium

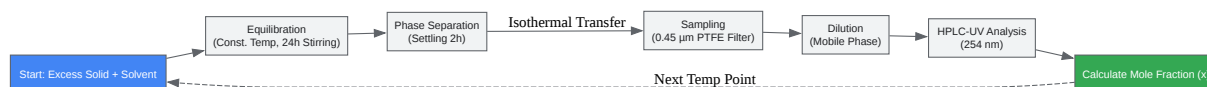
- Preparation: Add excess **2-bromoethyl 4-nitrobenzoate** solid to 10 mL of the target solvent in a jacketed glass vessel.
- Temperature Control: Connect the vessel to a thermostatic water bath (accuracy 0.05 K).
- Agitation: Stir continuously using a magnetic stirrer at 400 rpm for 24 hours.
 - Validation Check: Ensure solid phase is always visible. If the solid dissolves completely, add more.

Phase 2: Sampling & Analysis

- Settling: Stop stirring and allow the suspension to settle for 2 hours at the target temperature.
- Filtration: Withdraw the supernatant using a pre-heated syringe equipped with a 0.45 µm PTFE filter (to prevent precipitation during transfer).
- Quantification (HPLC-UV):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
 - Mobile Phase: Acetonitrile : Water (60:40 v/v).
 - Detection: UV at 254 nm (targeting the nitrobenzene chromophore).
 - Calculation: Determine concentration using a pre-established calibration curve ().

Workflow Visualization

The following diagram illustrates the logical flow of the solubility determination process, ensuring reproducibility.



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Figure 1: Step-by-step workflow for the isothermal saturation method to determine solubility.

Practical Applications: Purification & Synthesis[6] Recrystallization Strategy

The most critical application of solubility data is purification. **2-Bromoethyl 4-nitrobenzoate** is typically synthesized from 4-nitrobenzoyl chloride and 2-bromoethanol.[3] The crude product often contains unreacted acid or alcohol.

Recommended Solvent System: Ethanol / Water (9:1)

- **Dissolution:** Dissolve crude solid in boiling ethanol (approx. 78°C). High solubility allows minimal solvent use.
- **Anti-solvent Addition:** Slowly add water (poor solvent) until a faint turbidity persists.
- **Cooling:** Allow the solution to cool slowly to room temperature, then to 4°C.
- **Mechanism:** The hydrophobic aromatic ester precipitates as pure crystals, while polar impurities (salts, unreacted acid) remain in the aqueous-alcoholic mother liquor.

Reaction Solvent Selection

For nucleophilic substitution reactions (replacing the -Br group):

- Recommended: Acetone or Acetonitrile.
- Reasoning: High solubility of the substrate combined with the ability to solvate nucleophiles (e.g., NaI, NaN) enhances reaction kinetics (Finkelstein reaction conditions).

References

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